

# 2-Methylphenothiazine: Structural Analysis and Technical Specifications

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## Compound of Interest

Compound Name: 10H-Phenothiazine, 2-methyl-

CAS No.: 5828-51-3

Cat. No.: B12664748

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## Executive Summary

2-Methylphenothiazine (CAS: 5828-51-3) is a tricyclic heteroaromatic compound belonging to the phenothiazine class.<sup>[1]</sup> Distinguished by a methyl substitution at the C-2 position of the phenothiazine core, it serves as a critical intermediate in the synthesis of neuroleptic pharmaceuticals and, more recently, as a hole-transporting scaffold in organic optoelectronics. This guide provides a rigorous technical analysis of its physiochemical properties, synthesis pathways, and spectroscopic characterization, designed for researchers in medicinal chemistry and materials science.

## Chemical Identity & Physiochemical Properties<sup>[1][2]</sup> <sup>[3][4]</sup>

The structural integrity of 2-Methylphenothiazine is defined by its "butterfly" conformation, a characteristic of the phenothiazine core that imparts unique electronic properties. The C-2 methyl group introduces a slight asymmetry, influencing both the dipole moment and the packing structure compared to the unsubstituted parent compound.

## Core Data Table[5]

Property	Specification
Chemical Name	2-Methyl-10H-phenothiazine
CAS Registry Number	5828-51-3
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NS
Molecular Weight (Average)	213.30 g/mol
Monoisotopic Mass	213.0612 Da
SMILES	<chem>Cc1ccc2c(c1)Nc3ccccc3S2</chem>
InChI Key	BXXQZMJEARUBHO-UHFFFAOYSA-N
Appearance	Pale yellow to greenish crystalline solid
Solubility	Soluble in DMSO, chloroform, benzene; Insoluble in water
LogP (Predicted)	~4.5 (Lipophilic)



*Critical Note on Isomers: Researchers must distinguish this compound from 10-Methylphenothiazine (CAS 1207-72-3), where the methylation occurs at the nitrogen atom, drastically altering the redox properties and melting point (10-Methyl MP: ~99°C vs. 2-Methyl MP: >180°C est.).*

## Synthesis & Manufacturing Protocols

The synthesis of 2-Methylphenothiazine historically relies on sulfurization techniques that form the central thiazine ring. The most authoritative method is the Bernthsen Synthesis, which involves the thionation of diarylamines.

## The Bernthsen Synthesis Protocol

This method is favored for its scalability, though it requires high temperatures and careful purification to remove regioisomers.

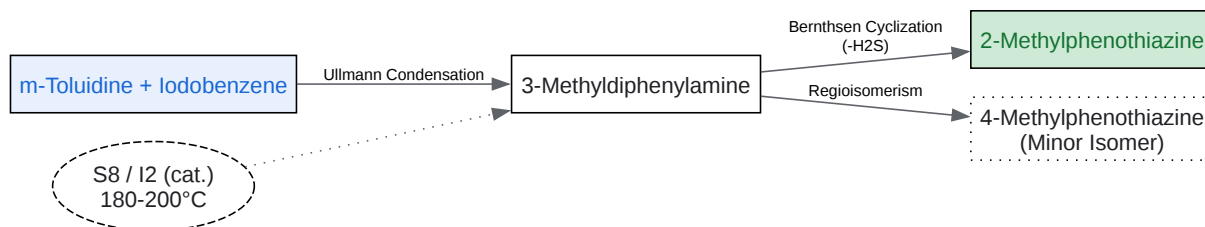
### Reaction Mechanism:

- Precursor: 3-Methyldiphenylamine (prepared via Buchwald-Hartwig coupling or Ullmann condensation of m-toluidine and iodobenzene).
- Thionation: The precursor is heated with elemental sulfur and a catalytic amount of iodine.
- Cyclization: Electrophilic attack of the sulfur radical/cation on the ortho-positions of the aromatic rings closes the central ring.

### Step-by-Step Protocol:

- Reagents: Mix 3-methyldiphenylamine (1.0 eq), elemental sulfur (2.0 eq), and iodine (1-2 mol% catalyst).
- Fusion: Heat the mixture in an oil bath to 180–200°C. Evolution of H<sub>2</sub>S gas indicates reaction progress (scrubber required).
- Duration: Maintain temperature for 2-4 hours until gas evolution ceases.
- Workup: Cool the melt to room temperature. Extract the solid mass with hot toluene or benzene.
- Purification: Recrystallize from ethanol or perform column chromatography (Silica gel, Hexane:Ethyl Acetate 9:1) to separate the 2-methyl isomer from the 4-methyl byproduct.

## Synthesis Pathway Diagram



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Figure 1: The Bernthsen synthesis pathway for 2-Methylphenothiazine, highlighting the critical cyclization step and potential regioisomer formation.

## Analytical Characterization

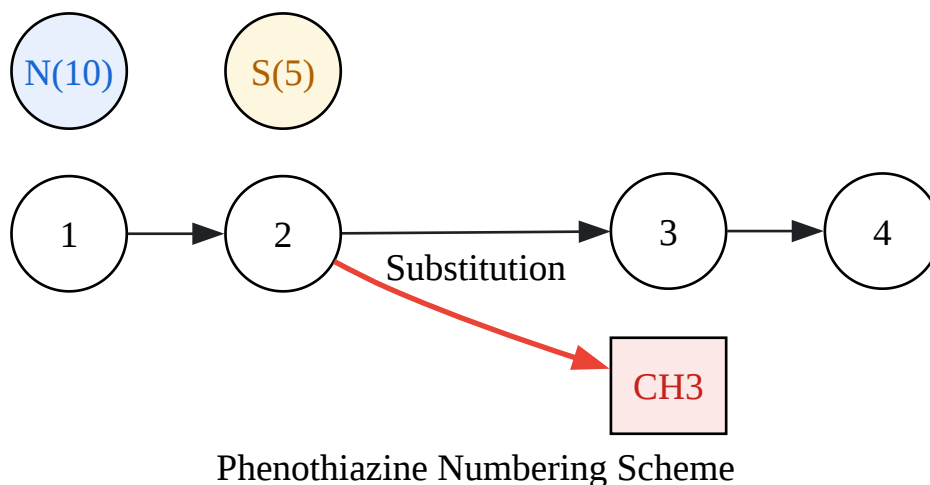
Validating the structure of 2-Methylphenothiazine requires distinguishing it from its isomers (4-methyl and 10-methyl). Nuclear Magnetic Resonance (NMR) is the gold standard for this verification.

## Proton NMR (<sup>1</sup>H-NMR) Signature

Solvent: CDCl<sub>3</sub> or DMSO-d<sub>6</sub>

Chemical Shift ( $\delta$ ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.50 - 8.70	Broad Singlet	1H	N-H	Confirms N-unsubstituted core (distinguishes from 10-methyl).
6.80 - 7.10	Multiplets	7H	Ar-H	Overlapping aromatic signals typical of the phenothiazine system.
6.50 - 6.70	Doublet/Singlet	~2H	C1-H, C3-H	Protons ortho/meta to the methyl group often shift upfield.
2.25	Singlet	3H	-CH <sub>3</sub>	Diagnostic methyl peak. Distinct from S-Me (~2.4 ppm) or N-Me (~3.3 ppm).

## Structural Numbering & Correlation



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Figure 2: Numbering scheme of the phenothiazine core. In 2-Methylphenothiazine, the methyl group is attached at position 2, preserving the NH at position 10.

## Applications in Research & Development

### Pharmaceutical Intermediate

2-Methylphenothiazine is a scaffold for "first-generation" antipsychotics. The C-2 substitution is critical for increasing lipophilicity and blood-brain barrier penetration compared to the unsubstituted parent.

- Mechanism: Acts as a precursor for N-alkylation to generate dopamine D2 receptor antagonists.
- Key Derivative: Although less common than the 2-chloro derivative (Chlorpromazine), the 2-methyl analog serves as a probe for structure-activity relationship (SAR) studies regarding steric bulk at the C-2 position.

### Materials Science (Hole Transport)

In organic electronics, the electron-rich nature of the phenothiazine sulfur-nitrogen axis makes 2-Methylphenothiazine an excellent candidate for Hole Transport Materials (HTMs) in OLEDs and perovskite solar cells.

- **Redox Stability:** The 2-methyl group donates electron density into the ring, slightly lowering the oxidation potential compared to phenothiazine, facilitating easier hole injection.
- **Morphology:** The methyl group disrupts planar stacking, reducing crystallization in thin films, which is advantageous for forming amorphous, defect-free layers.

## Safety & Handling (MSDS Highlights)

As a potent bioactive heterocycle, 2-Methylphenothiazine requires strict safety protocols.

- **Hazard Classification:** Irritant (Skin/Eye), Potential Skin Sensitizer.
- **Photosensitivity:** Like many phenothiazines, this compound can induce phototoxic reactions. Always handle under amber light or low-UV conditions.
- **Storage:** Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). Phenothiazines are prone to oxidation (turning pink/red) upon exposure to air and light, forming sulfoxides.

## References

- National Institute of Standards and Technology (NIST). (2025).[2] 2-Methylphenothiazine Gas Chromatography Mass Spectrometry Data. NIST Chemistry WebBook, SRD 69.[2] [\[Link\]](#)
- PubChem. (2025).[1][3] 2-Methyl-10H-phenothiazine (Compound CID 611628). National Center for Biotechnology Information. [\[Link\]](#)

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## Sources

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- 2. 2-Methylphenothiazine [\[webbook.nist.gov\]](https://webbook.nist.gov)

- [3. 10H-Phenothiazine, 2-methyl- | C13H11NS | CID 611628 - PubChem](#)  
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